

Ac2-26: A Technical Guide to the Annexin A1 Mimetic Peptide

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Compound of Interest

Compound Name: Ac2-26

Cat. No.: B549132

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Abstract

Ac2-26 is the N-terminal acetylated peptide fragment of the endogenous anti-inflammatory protein Annexin A1 (AnxA1), spanning amino acid residues 2-26.^{[1][2]} It functions as a potent AnxA1 mimetic, replicating the anti-inflammatory and pro-resolving activities of the full-length protein.^[1] **Ac2-26** exerts its effects primarily through the activation of the Formyl Peptide Receptor 2 (FPR2), also known as the Lipoxin A4 receptor (ALX/FPR2).^{[3][4]} Its ability to modulate leukocyte trafficking, inhibit pro-inflammatory signaling cascades, and promote tissue repair has positioned it as a significant therapeutic candidate for a range of inflammatory conditions, including cardiovascular disease, sepsis, and diabetes-related complications.^{[5][6]} ^[7] This guide provides a detailed overview of its structure, physicochemical properties, mechanism of action, and relevant experimental methodologies.

Core Structure and Physicochemical Properties

Ac2-26 is a 25-amino acid peptide derived from the N-terminus of human Annexin A1. The N-terminal alanine residue is acetylated, a modification crucial for its biological activity.

Amino Acid Sequence

The primary structure of **Ac2-26** is detailed below.

Format	Sequence
Three-Letter	Ac-Ala-Met-Val-Ser-Glu-Phe-Leu-Lys-Gln-Ala-Trp-Phe-Ile-Glu-Asn-Glu-Glu-Gln-Glu-Tyr-Val-Gln-Thr-Val-Lys-OH
One-Letter	Ac-AMVSEFLKQAWFIENEEQEYVQTVK

Physicochemical Data

Key quantitative properties of the **Ac2-26** peptide are summarized for reference.

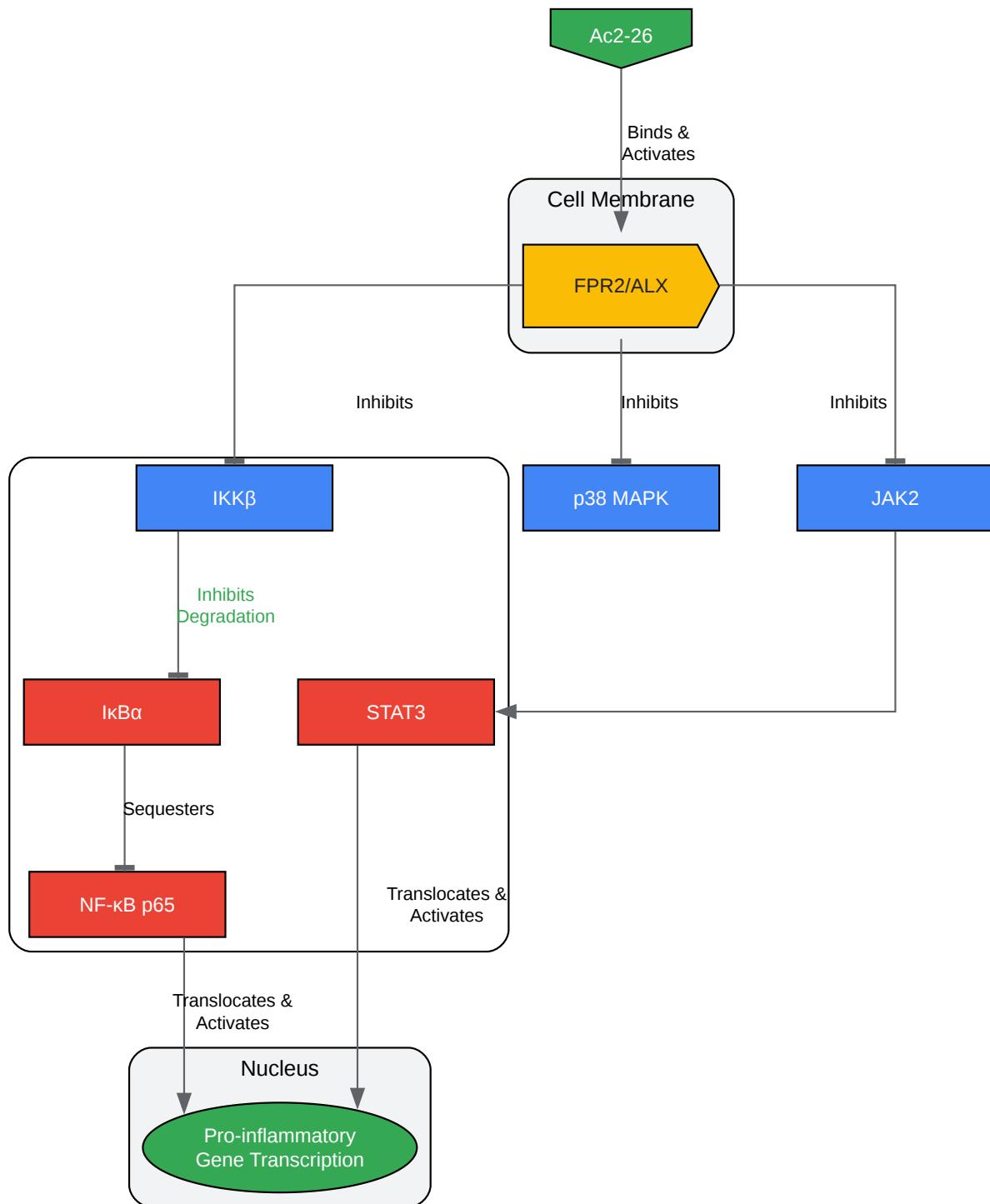
Property	Value	Source
Molecular Weight	3089.46 Da	[8][9]
Molecular Formula	C ₁₄₁ H ₂₁₀ N ₃₂ O ₄₄ S	[9]
Purity (Typical)	≥95% (via HPLC)	[9]
Solubility (PBS)	Up to 1 mg/mL	[9]
Solubility (H ₂ O)	Up to 5 mg/mL	[10]
CAS Number	151988-33-9	[1]

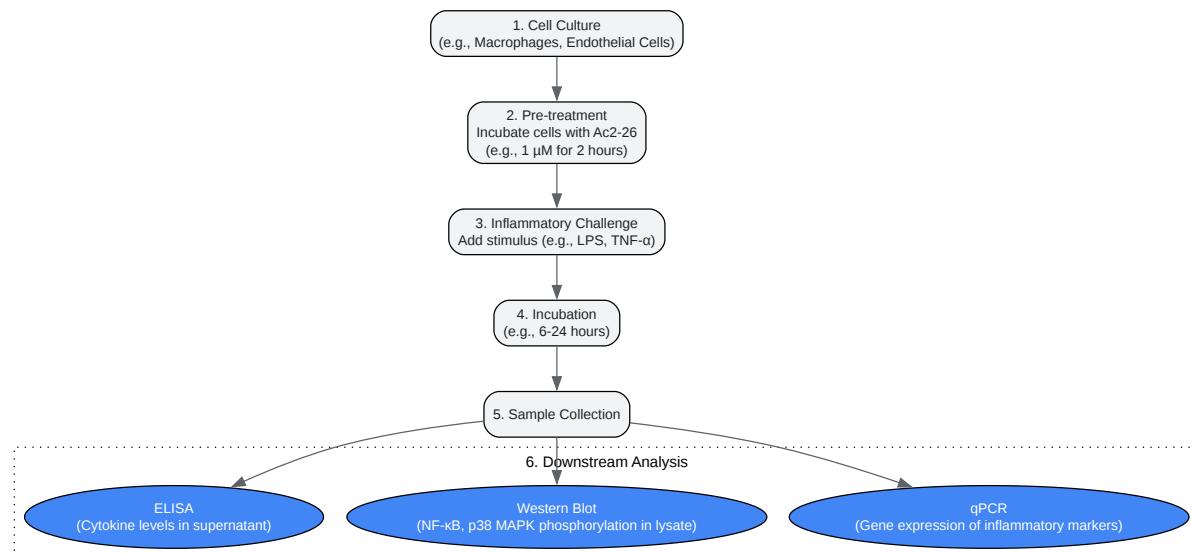
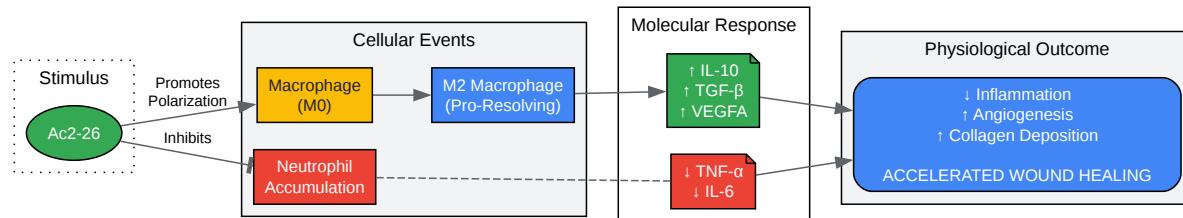
Mechanism of Action and Signaling Pathways

Ac2-26 is a pro-resolving mediator that actively promotes the resolution of inflammation rather than simply suppressing it. Its primary mechanism involves binding to and activating the G-protein coupled receptor FPR2/ALX on various immune and non-immune cells.[3][4]

Anti-Inflammatory Signaling Cascade

Upon binding to FPR2/ALX, **Ac2-26** initiates intracellular signaling that leads to the inhibition of key pro-inflammatory pathways, including Nuclear Factor-kappa B (NF-κB), Mitogen-Activated Protein Kinase (MAPK), and Janus Kinase/Signal Transducer and Activator of Transcription (JAK/STAT).[2][11][12] This results in a significant reduction in the production and secretion of pro-inflammatory cytokines such as TNF-α, IL-1β, and IL-6.[7][12]





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